

# Ethyl 13-Docosenoate: A Synthetic Derivative Not Found in Nature

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## Compound of Interest

Compound Name: Ethyl 13-docosenoate

Cat. No.: B15156608

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A Technical Review for Researchers and Drug Development Professionals

**Ethyl 13-docosenoate**, also known by its common name ethyl erucate, is a long-chain fatty acid ethyl ester. It is formally synthesized through the condensation of the carboxyl group of (13Z)-docosenoic acid (erucic acid) with the hydroxyl group of ethanol[1][2]. Despite the natural prevalence of its parent fatty acid, erucic acid, current scientific literature indicates that **Ethyl 13-docosenoate** itself is not a naturally occurring compound[3][4].

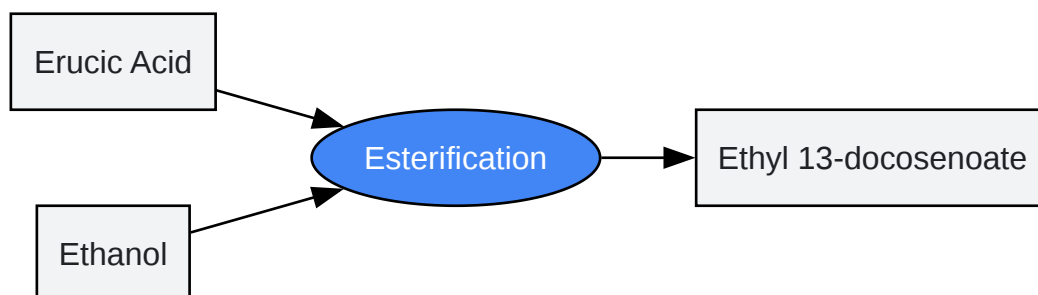
This technical guide addresses the query on the natural sources and occurrence of **Ethyl 13-docosenoate**. However, based on available data, this compound is considered a synthetic product used for experimental and research purposes and is not found in nature[3][4]. Therefore, a discussion of its natural sources, quantitative occurrence, or established experimental protocols for its extraction from natural matrices is not applicable.

## Relationship to Naturally Occurring Erucic Acid

While **Ethyl 13-docosenoate** is not found in nature, its parent molecule, erucic acid ((Z)-docos-13-enoic acid), is a well-documented monounsaturated omega-9 fatty acid. Erucic acid is found in the oils of several plant species, most notably those belonging to the Brassicaceae family, such as rapeseed (canola) and mustard. The investigation of erucic acid and its various esters is an active area of research, and it is plausible that the user's interest in **Ethyl 13-docosenoate** stems from its relationship to this naturally occurring fatty acid.

## Logical Relationship Diagram

The following diagram illustrates the synthetic relationship between the natural fatty acid, erucic acid, and its ethyl ester, **Ethyl 13-docosenoate**.



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Synthetic pathway of **Ethyl 13-docosenoate**.

## Conclusion

In summary, **Ethyl 13-docosenoate** is a synthetic compound and is not found in nature. Researchers, scientists, and drug development professionals interested in the biological or chemical properties related to this molecule should direct their focus to its naturally occurring precursor, erucic acid. The study of erucic acid offers a broad field of research concerning its biosynthesis in plants, its metabolism, and its physiological effects. Future research could potentially investigate whether any metabolic pathways in specific organisms could theoretically produce ethyl esters of fatty acids like erucic acid, though no such occurrences are currently documented.

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## References

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